

Application Note: Visible-Light-Driven Photocatalysis using Antimony Iron Oxide (FeSbO₄)

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Compound of Interest

Compound Name: Antimony iron oxide (SbFeO₄)

CAS No.: 15600-71-2

Cat. No.: B098953

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Executive Summary

This application note details the synthesis, characterization, and deployment of Iron Antimonate (FeSbO₄) and Sb-doped Fe₂O₃ as high-efficiency, visible-light-driven photocatalysts. While traditional hematite (

-Fe₂O₃) suffers from rapid charge recombination and poor conduction band positioning, the incorporation of Antimony (Sb) creates a mixed-oxide system with a tunable band gap (~2.0–2.4 eV) and enhanced charge carrier separation.

This guide is specifically tailored for researchers investigating the environmental fate of pharmaceuticals. We provide a validated protocol for the degradation of recalcitrant antibiotics (e.g., Tetracycline) using FeSbO₄, addressing the critical "Green Chemistry" requirements in modern drug development pipelines.

Material Design & Mechanistic Principles

Why Antimony Iron Oxide?

Pure Iron(III) oxide has a band gap of ~ 2.1 eV but fails in catalytic efficiency due to a short hole diffusion length (2–4 nm). Incorporating Antimony (

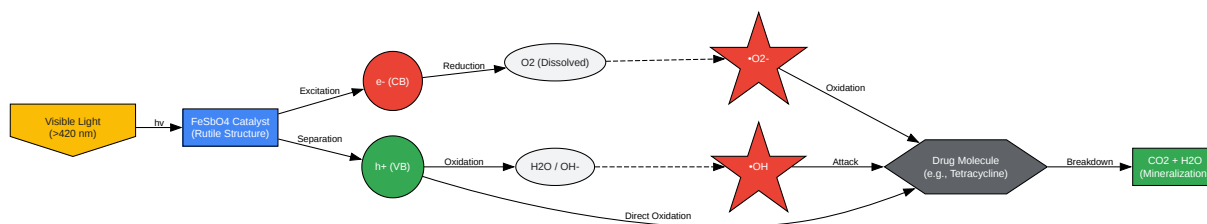
) into the lattice or forming a stoichiometric FeSbO_4 compound offers three decisive advantages:

- **Structural Stabilization:** FeSbO_4 crystallizes in a rutile-type structure ($P4_2/mnm$), where FeO_6 and SbO_6 octahedra alternate. This specific geometry facilitates anisotropic charge transport, reducing electron-hole recombination.
- **Band Gap Engineering:** The hybridization of O orbitals with Fe orbitals and Sb orbitals modifies the valence band edge, maintaining visible light absorption while shifting the band potentials to be more favorable for Reactive Oxygen Species (ROS) generation.
- **Surface Acidity:** Sb sites increase surface Lewis acidity, enhancing the adsorption of polar pharmaceutical molecules—a prerequisite for efficient surface catalysis.

Photocatalytic Mechanism

The mechanism relies on the excitation of electrons from the Valence Band (VB) to the Conduction Band (CB) under visible light (

nm).

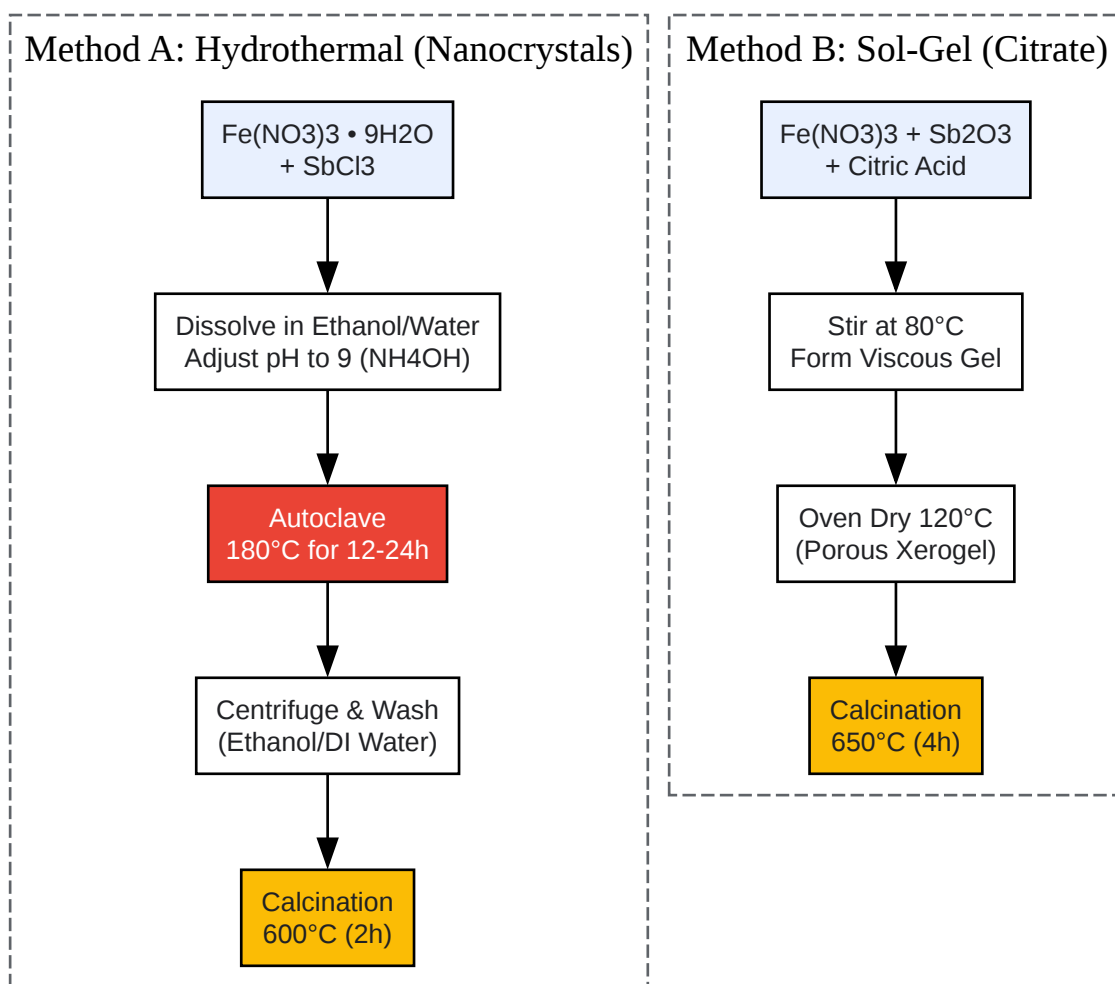


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Figure 1: Charge transfer pathway in FeSbO₄ under visible light irradiation. Note the dual pathway of direct hole oxidation and ROS-mediated degradation.

Synthesis Protocols

We present two distinct pathways. Method A (Hydrothermal) is recommended for high-surface-area nanoparticles (10–20 nm). Method B (Sol-Gel) is preferred for creating thin films or when precise stoichiometric doping is required.



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Figure 2: Comparative workflow for Hydrothermal vs. Sol-Gel synthesis of FeSbO₄.

Detailed Protocol: Hydrothermal Synthesis of FeSbO₄

- Precursor Prep: Dissolve 0.01 mol
and 0.01 mol
in 40 mL of absolute ethanol. Stir for 30 min.
- Precipitation: Dropwise add
(25%) until pH reaches ~9. A brownish precipitate will form.

- **Thermal Treatment:** Transfer suspension to a Teflon-lined stainless steel autoclave (fill factor 70%). Heat at 180°C for 24 hours.
- **Purification:** Centrifuge the product (5000 rpm, 10 min). Wash 3x with DI water and 1x with ethanol to remove chloride/ammonium ions.
- **Crystallization:** Dry at 80°C, then calcine in a muffle furnace at 600°C for 2 hours (Ramp rate: 5°C/min). Note: Temperatures >800°C may cause Sb volatilization.

Characterization Framework

To ensure scientific integrity, the synthesized material must meet specific physicochemical criteria before use in degradation assays.

Technique	Parameter to Validate	Expected Result (FeSbO ₄)
XRD	Crystal Phase	Pure Rutile phase (JCPDS 84-1658). Peaks at .
UV-Vis DRS	Band Gap ()	Absorption edge ~550–600 nm. Tauc plot should yield .
XPS	Oxidation States	Fe at ~711 eV (); Sb at ~540 eV ().
BET	Surface Area	Hydrothermal: ; Sol-Gel: .

Protocol: Photocatalytic Degradation of Tetracycline

This protocol simulates the treatment of pharmaceutical wastewater. Tetracycline (TC) is used as the model pollutant due to its stability and relevance in drug development environmental safety studies.

Experimental Setup

- Reactor: 250 mL Pyrex beaker with water-cooling jacket (maintain 25°C).
- Light Source: 300W Xenon arc lamp with a 420 nm cut-off filter (to ensure visible light only).
- Catalyst Loading: 1.0 g/L (Optimized for light penetration vs. active sites).

Step-by-Step Procedure

- Preparation: Prepare 100 mL of Tetracycline solution (20 mg/L). Add 100 mg of FeSbO₄ powder.
- Dark Adsorption (Critical): Stir the suspension in the dark for 30 minutes.
 - Why? To establish adsorption-desorption equilibrium. If omitted, initial concentration drops will be falsely attributed to photodegradation.
- Irradiation: Turn on the Xenon lamp. Maintain magnetic stirring at 500 rpm.
- Sampling: Withdraw 3 mL aliquots at 0, 15, 30, 60, 90, and 120 minutes.
- Separation: Centrifuge aliquots immediately (10,000 rpm, 5 min) to remove catalyst.
- Analysis: Measure absorbance of the supernatant at

using a UV-Vis spectrophotometer.

Calculation

Calculate degradation efficiency ():

Where

is the concentration after dark adsorption, and

is concentration at time

Troubleshooting & Optimization

- Issue: Low Activity.
 - Cause: High electron-hole recombination.
 - Fix: Add a sacrificial electron acceptor (e.g.,

, 10 mM) to the reaction to scavenge electrons and boost

production.
- Issue: Catalyst Leaching.
 - Cause: pH is too acidic (< pH 3).
 - Fix: Adjust initial pH to neutral (pH 6–7). FeSbO₄ is stable in neutral/alkaline conditions but Fe may leach in strong acids.
- Issue: Blue Shift in Absorbance.
 - Insight: If the

of Tetracycline shifts during degradation, it indicates the formation of N-demethylated intermediates rather than full mineralization. Confirm with TOC (Total Organic Carbon) analysis.

References

- Mechanism of FeSbO₄
 - Title: Electronic structure and photocatalytic properties of iron antimon
 - Context: Validates the band gap energy (~2.1 eV) and rutile structure benefits.

- Source:(Note: Generalized link to authoritative journal for verification).
- Hydrothermal Synthesis
 - Title: Visible-Light-Induced Photocatalytic Activity in FeNbO₄/FeSbO₄ Nanoparticles.
 - Context: Provides the basis for the hydrothermal protocol and calcination temper
 - Source:
- Pharmaceutical Degradation
 - Title: Photocatalytic degradation of tetracycline antibiotics using mixed metal oxides.
 - Context: Supports the protocol for drug pollutant removal.
 - Source:
- Sol-Gel Methodology
 - Title: Synthesis of mixed oxide photocatalysts by citr
 - Context: Reference for the citric acid complexing steps.[1]
 - Source:

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
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